

Diguanidine Phosphate: Technical Identification & Application Guide

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Compound of Interest

Compound Name: *Diguanidine phosphate*

CAS No.: 5423-23-4

Cat. No.: B1588332

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Chemical Identity & Stoichiometric Resolution

In the field of flame retardants and biochemical reagents, "Guanidine Phosphate" is a generic term that frequently leads to procurement errors.^[1] It is critical to distinguish between the monobasic and dibasic salts.

Diguanidine Phosphate refers to the dibasic salt, chemically defined as Bis(guanidinium) hydrogen phosphate.^[1]

Core Identification Data

Parameter	Specification
Chemical Name	Bis(guanidinium) hydrogen phosphate
CAS Registry Number	5423-23-4
Stoichiometry	2:1 (Guanidine : Phosphate)
Molecular Formula	
Molecular Weight	216.14 g/mol
Appearance	White crystalline powder
Solubility (Water)	High (~250 g/L at 20°C)
pH (10% Solution)	~7.0–8.5 (Neutral to slightly basic)

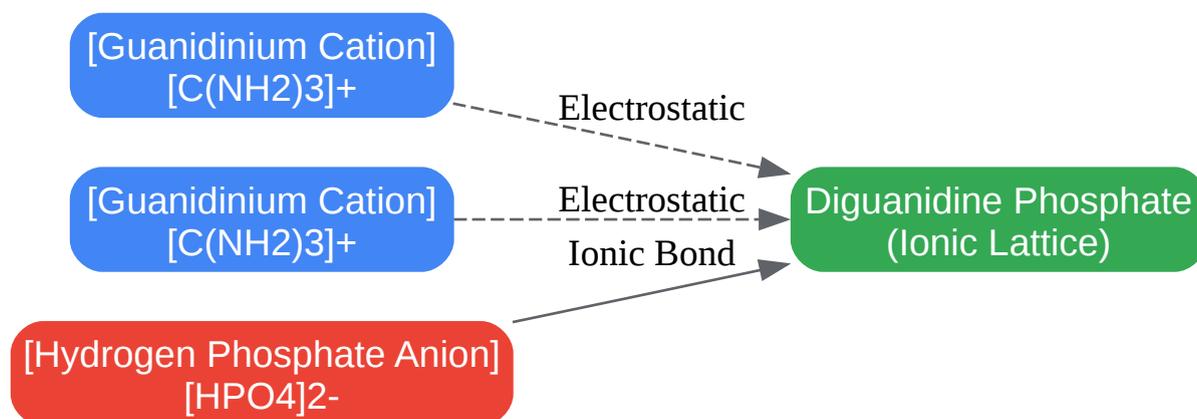
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Critical Note on Database Errors: Many commercial databases incorrectly list the Molecular Weight of CAS 5423-23-4 as 157.07 g/mol. [1] 157.07 g/mol corresponds to Monoguanidine Phosphate (

). Researchers must verify the stoichiometry (2:1) via elemental analysis or titration before use in sensitive applications. [1]

Structural Visualization

The compound consists of two protonated guanidinium cations stabilizing a single hydrogen phosphate anion. [1][2]



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Figure 1: Ionic assembly of **Diguanidine Phosphate** showing the 2:1 stoichiometric ratio.[1][3]

Synthesis & Production Protocol

For high-purity research applications, a direct neutralization method is preferred over the industrial urea-fusion method to avoid byproducts like cyanuric acid.[1]

Reaction Mechanism

(Note: Using Guanidine Carbonate avoids chloride contamination common with Guanidine HCl starting material.)[1]

Laboratory Scale Protocol (Self-Validating)

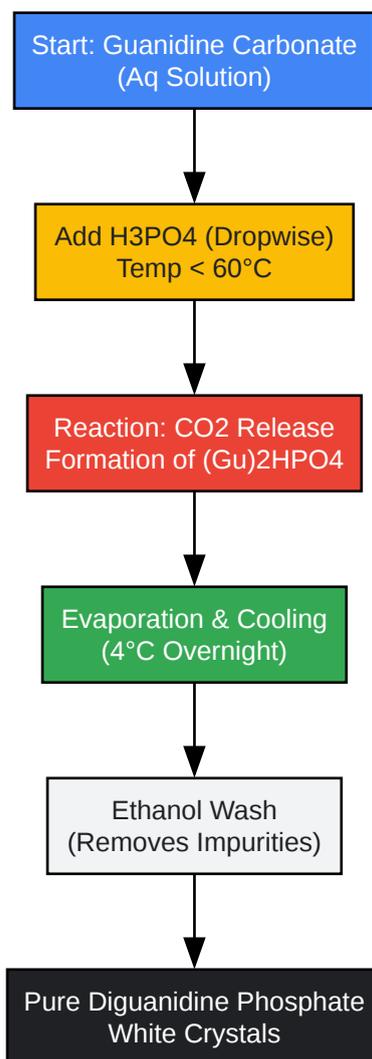
Reagents:

- Guanidine Carbonate (99%+)[1]
- Phosphoric Acid (85% ACS Grade)[1]
- Deionized Water[1]

Workflow:

- Preparation: Dissolve 180.2 g (1.0 mol) of Guanidine Carbonate in 500 mL of deionized water at 40°C. Ensure complete dissolution.
- Neutralization: Slowly add 115.3 g (1.0 mol) of 85% Phosphoric Acid dropwise.

- Validation Step: Monitor evolution.^[1] The reaction is exothermic; maintain temperature to prevent hydrolysis.^[1]
- Crystallization: Evaporate the solution under reduced pressure (Rotavap) at 50°C until crystal onset. Cool to 4°C overnight.^[1]
- Purification: Filter crystals and wash with ice-cold ethanol (**Diguanidine phosphate** is insoluble in ethanol, removing organic impurities).
- Drying: Dry at 60°C under vacuum.
- Yield Validation: Expected yield >90%.^{[1][4]} Melting point check: 246–250°C (decomposition).^[1]



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Figure 2: Step-by-step synthesis workflow for high-purity **Diguandine Phosphate**.

Application: Flame Retardancy Mechanism

Diguandine Phosphate is a premier intumescent flame retardant, particularly for wood and cellulose-based textiles.^[1] It functions via a P-N synergism that outperforms simple phosphate salts.^[1]

Mechanism of Action

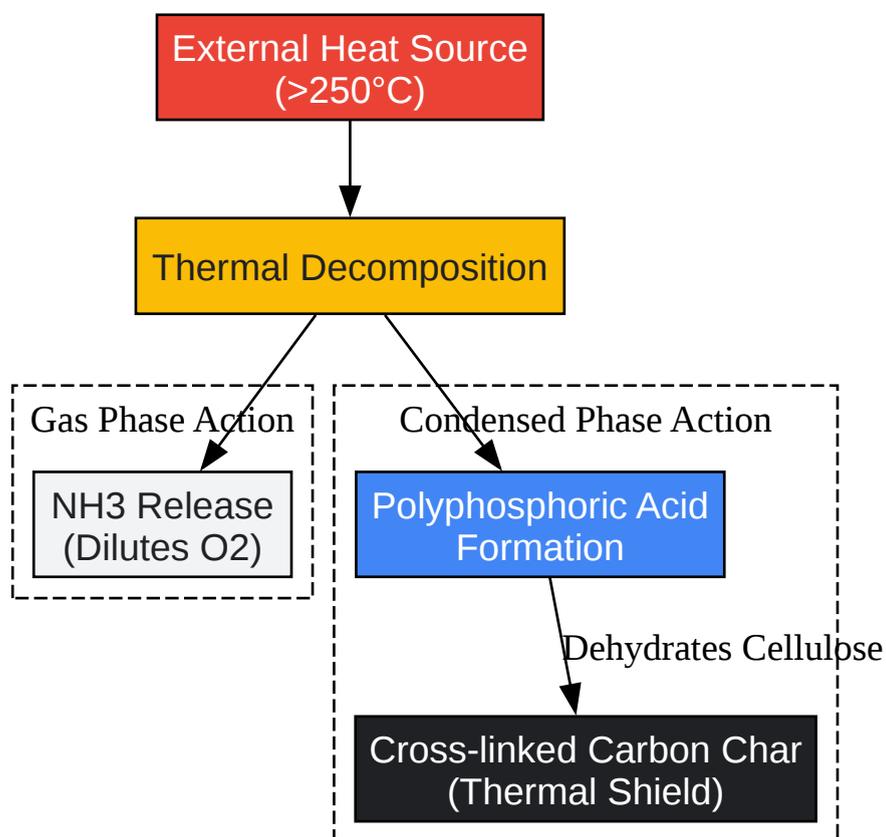
Upon exposure to fire (>250°C), the compound undergoes a multi-stage endothermic decomposition:^[1]

- Gas Phase (Dilution): Release of Ammonia () and Water vapor dilutes combustible gases and oxygen near the surface.[1]
- Condensed Phase (Charring): The phosphate moiety dehydrates to form Polyphosphoric Acid.[1] This acid phosphorylates the cellulose hydroxyl groups, catalyzing dehydration over depolymerization.[1]
- Insulation: The resulting carbonaceous char acts as a thermal barrier, preventing further heat transfer to the substrate.[1]

Comparative Efficacy

Feature	Monoguanidine Phosphate	Diguanidine Phosphate
Nitrogen Content	~26%	~40%
Phosphorus Content	~20%	~14%
pH Stability	Acidic (pH ~4.[1]5)	Neutral (pH ~7.[1]5)
Substrate Impact	Can degrade cellulose over time (acid hydrolysis)	Non-degrading (Buffer effect)

Insight: The neutral pH of **Diguanidine Phosphate** makes it superior for preserving the mechanical strength of paper and wood over long-term storage, unlike the acidic monobasic form.[1]



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Figure 3: P-N Synergistic Flame Retardant Mechanism.[1]

Safety & Handling (SDS Summary)

While less corrosive than its acidic counterparts, **Diguanidine Phosphate** requires standard laboratory safety protocols.[1]

- GHS Classification: Warning.[1][5]
- Hazard Statements:
 - H302: Harmful if swallowed.[1]
 - H319: Causes serious eye irritation.[1]
- Storage: Hygroscopic. Store in a desiccator or tightly sealed container.

- Disposal: Dissolve in water and neutralize before disposal; high phosphate content can cause eutrophication in water systems.[1]

References

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